

Dodecyldimethylphosphine oxide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dodecyldimethylphosphine oxide

Cat. No.: B1221216

[Get Quote](#)

In-depth Technical Guide on Dodecyldimethylphosphine Oxide

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **dodecyldimethylphosphine oxide**, a non-ionic surfactant utilized in various research and development applications.

Core Molecular Information

Dodecyldimethylphosphine oxide is an organophosphorus compound characterized by a long dodecyl chain, conferring hydrophobic properties, and a polar phosphine oxide group, which imparts hydrophilicity. This amphipathic nature makes it an effective surfactant.

Molecular Formula and Weight:

The chemical formula for **dodecyldimethylphosphine oxide** is $C_{14}H_{31}OP$.^{[1][2]} Its molecular weight is 246.37 g/mol.^[1]

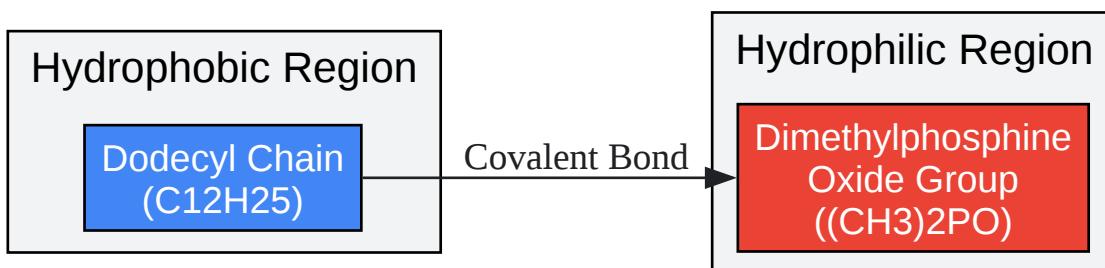
Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C14H31OP	PubChem[1], CymitQuimica[2]
Molecular Weight	246.37 g/mol	PubChem[1]
IUPAC Name	1-dimethylphosphoryldodecane	PubChem[1]
CAS Number	871-95-4	PubChem[1]

Logical Relationship of Molecular Components

The structure of **dodecyldimethylphosphine oxide** is fundamental to its function as a surfactant. The following diagram illustrates the relationship between its constituent parts.

Dodecyldimethylphosphine Oxide Structure



[Click to download full resolution via product page](#)

Dodecyldimethylphosphine Oxide Structural Components

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dodecyldimethylphosphine oxide | C14H31OP | CID 13380 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. CAS 871-95-4: Dodecyldimethylphosphine oxide | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Dodecyldimethylphosphine oxide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221216#dodecyldimethylphosphine-oxide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com